

3-Methylbenzyl bromide safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Methylbenzyl bromide

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An In-depth Technical Guide to the Safe Handling of 3-Methylbenzyl Bromide

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical properties and associated hazards of reagents is paramount for ensuring laboratory safety. This technical guide provides a detailed overview of **3-Methylbenzyl bromide** (CAS No. 620-13-3), also known as α -bromo-m-xylene, a versatile reagent commonly used in organic synthesis.^{[1][2][3]} This document outlines its physical and chemical properties, potential hazards, and the necessary precautions for safe handling, storage, and emergency response.

Chemical Identification and Properties

3-Methylbenzyl bromide is a halogenated organic compound with a benzene ring substituted by a methyl group and a bromomethyl group.^[1] It is primarily used as an alkylating agent in the synthesis of various pharmaceutical and chemical compounds.^{[1][4]}

Table 1: Chemical Identifiers for 3-Methylbenzyl Bromide

Identifier	Value
Chemical Name	1-(bromomethyl)-3-methylbenzene
Synonyms	α -Bromo-m-xylene, m-Xylyl bromide[2][3]
CAS Number	620-13-3[2][3]
EC Number	210-625-2[3]
Molecular Formula	C ₈ H ₉ Br[1][5]
Molecular Weight	185.06 g/mol
InChI Key	FWLWTILKTABGKQ-UHFFFAOYSA-N[3]

Table 2: Physical and Chemical Properties of **3-Methylbenzyl Bromide**

Property	Value
Appearance	Colorless to pale yellow liquid[1]
Odor	Strong, aromatic[1]
Boiling Point	185 °C @ 340 mmHg[3][6]
Density	1.37 g/mL at 25 °C[3][6]
Flash Point	82 °C (179.6 °F) - closed cup[3]
Refractive Index	n _{20/D} 1.566[3][6]
Solubility	Practically insoluble in water; very soluble in ethanol and ethyl ether.[1]
Stability	Stable under recommended storage conditions. [1]

Hazard Identification and Classification

3-Methylbenzyl bromide is classified as a hazardous chemical and requires careful handling. [2] It is a combustible liquid that can cause severe skin burns and eye damage.[2][5][7] The

substance is harmful if swallowed, inhaled, or in contact with skin.[\[2\]](#)[\[7\]](#) As a brominated alkylating agent, it may also possess mutagenic properties.[\[1\]](#)

Table 3: GHS Hazard Classification for **3-Methylbenzyl Bromide**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage [2] [5]
Acute Toxicity, Inhalation	3 / 4	H331/H332: Toxic or harmful if inhaled [2] [5] [7]
Acute Toxicity, Oral	4	H302: Harmful if swallowed [2] [5] [7]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin [2]
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage [2]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation [5] [8]
Allergic Skin Reaction	-	H317: May cause an allergic skin reaction [5]
Flammable Liquids	4	H227: Combustible liquid [2] [8]

Note: The toxicological properties have not been fully investigated.[\[2\]](#)

Experimental Protocols and Safe Handling

While specific experimental protocols depend on the nature of the synthesis, universal handling precautions must be observed to minimize exposure and risk.

Engineering Controls

- Ventilation: Always handle **3-Methylbenzyl bromide** in a well-ventilated area.[\[2\]](#)[\[5\]](#)
Operations should be conducted within a certified chemical fume hood.[\[9\]](#)

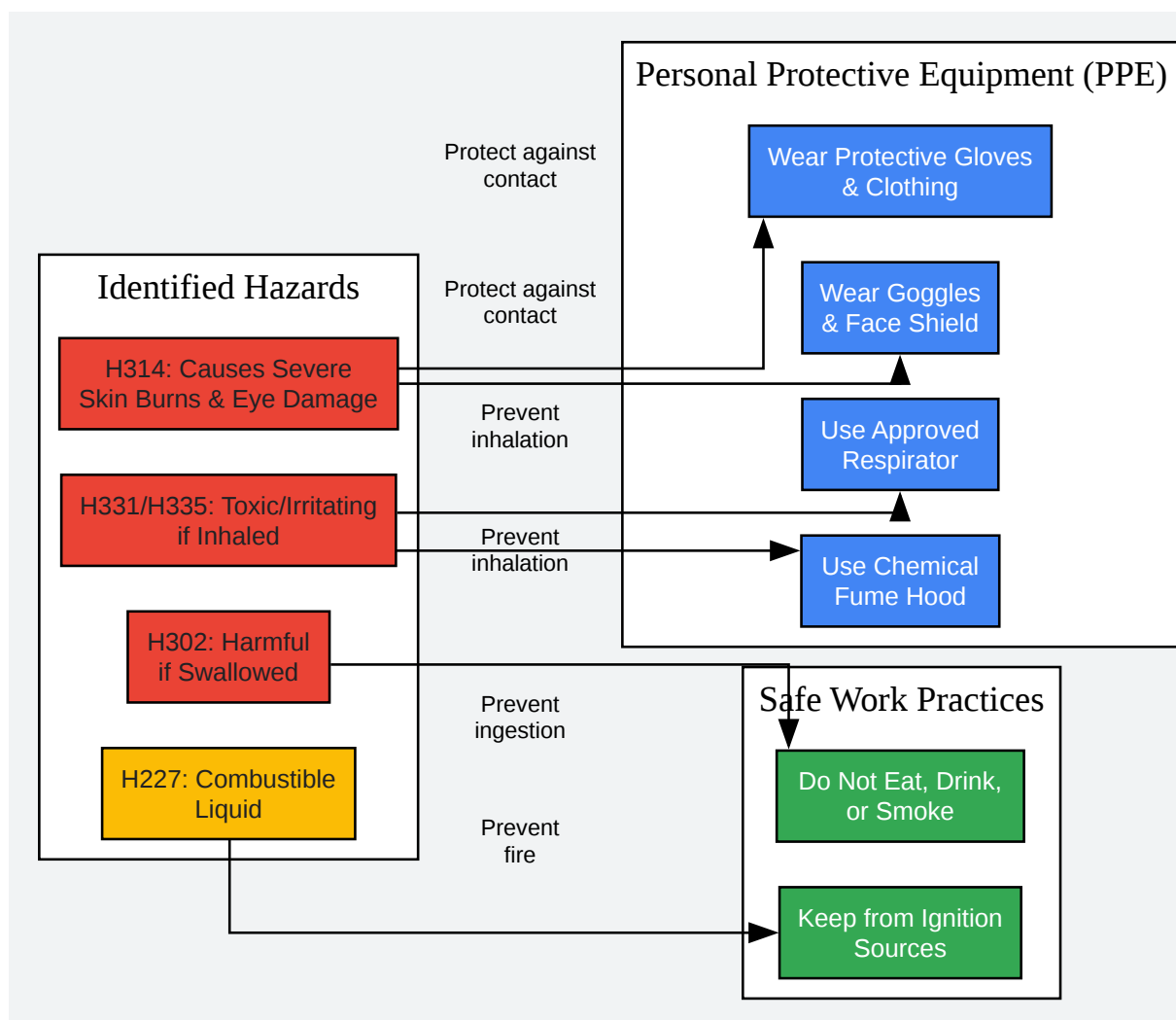
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard eye protection should comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[9\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[2\]](#)[\[5\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK).[\[2\]](#)

Safe Handling Practices

- Avoid breathing vapors, mist, or spray.[\[2\]](#)[\[5\]](#)
- Do not get the substance in eyes, on skin, or on clothing.[\[2\]](#)[\[9\]](#)
- Keep away from sources of ignition such as open flames, hot surfaces, and sparks.[\[2\]](#)[\[8\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[5\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[5\]](#)



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Figure 1: Logical relationship between hazards and precautions.

Storage and Disposal

Proper storage is crucial to maintain the stability of **3-Methylbenzyl bromide** and prevent hazardous reactions.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][5]
- The storage area should be designated for corrosive and toxic materials.[2][3]

- Store locked up to prevent unauthorized access.[2][5][7]
- Keep away from incompatible materials, including strong oxidizing agents, bases, alcohols, amines, and metals.[2]
- Protect from moisture, as it can hydrolyze the material.[1][8]

Disposal

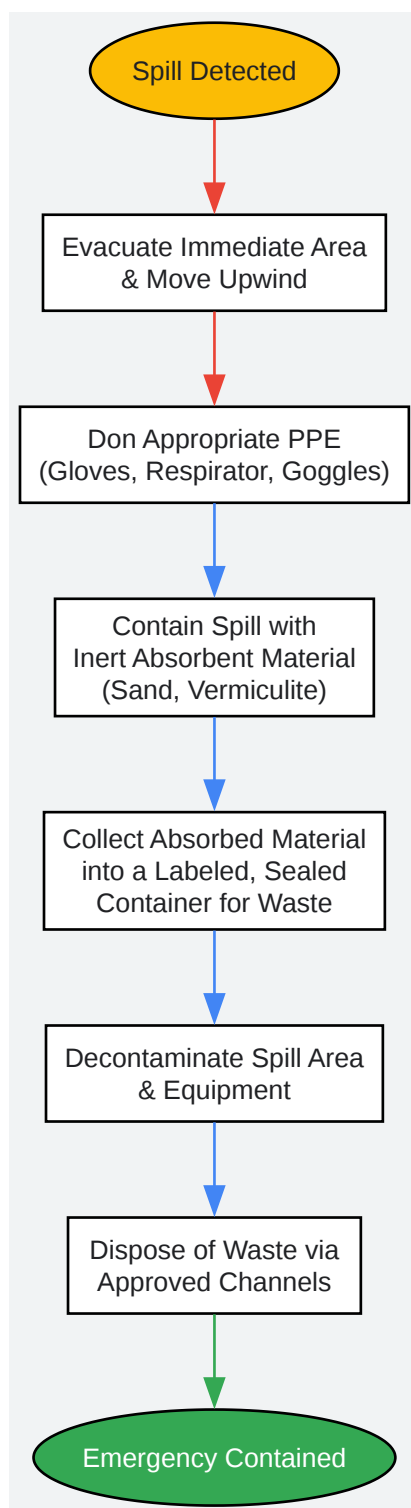
- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[2][5]
- Do not allow the chemical to enter drains or waterways.[5][9]
- Chemical waste generators must ensure complete and accurate classification of the waste.
[9]

Emergency and First-Aid Procedures

In case of accidental exposure or release, immediate and appropriate action is required.

Accidental Release Measures

- Minor Spill: Absorb the spill with inert material such as sand, earth, or vermiculite.[5] Collect the material into a suitable, labeled container for disposal.[5]
- Major Spill: Evacuate the area and move upwind.[5] Alert the fire brigade or emergency services.[5] Contain the spill and prevent it from entering drains or water courses.[5] Only trained personnel wearing appropriate PPE should perform the cleanup.



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Figure 2: Workflow for handling an accidental spill.

First-Aid Measures

- Eye Contact: Immediately hold eyelids apart and flush the eyes continuously with running water for at least 15 minutes.[2][5] Remove contact lenses if present and easy to do.[5][7] Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing and footwear.[5] Flush skin and hair with running water and soap, if available.[5] Seek medical attention.[5]
- Inhalation: Remove the victim from the contaminated area to fresh air.[2][5] Keep the person warm and at rest.[5] If breathing is difficult or has stopped, provide artificial respiration.[5][9] Seek immediate medical attention.[2]
- Ingestion: Rinse mouth thoroughly with water.[2][7] Do NOT induce vomiting.[5][9] Seek immediate medical attention.[2]

Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or foam.[2]
- Hazards: The substance is a combustible liquid.[2] Containers may explode when heated.[2] Fire can produce hazardous decomposition products, including carbon oxides and hydrogen bromide gas.[1]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[2][9]

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